

Olorofim susceptibility testing *Scedosporium Lomentospora prolificans*

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Olorofim

CAS No.: 1928707-56-5

Cat. No.: S527707

[Get Quote](#)

The Clinical Challenge of *Scedosporium* and *L. prolificans*

Scedosporium spp. and *Lomentospora prolificans* are emerging fungal pathogens notorious for their intrinsic resistance to multiple antifungal drugs [1] [2]. Infections are particularly severe in immunocompromised patients, such as those who have undergone hematopoietic stem cell or lung transplantation, and are associated with high mortality rates [3] [2] [4].

The table below summarizes the in vitro resistance profiles of *Lomentospora prolificans*, highlighting the urgent need for new therapeutic options:

Antifungal Agent	Reported MIC ₉₀ or MIC Value	Susceptibility Interpretation
Voriconazole	>16 µg/mL [1]	Resistant
Itraconazole	>16 µg/mL [1]	Resistant
Posaconazole	>16 µg/mL [1]	Resistant
Isavuconazole	>16 µg/mL [1]	Resistant

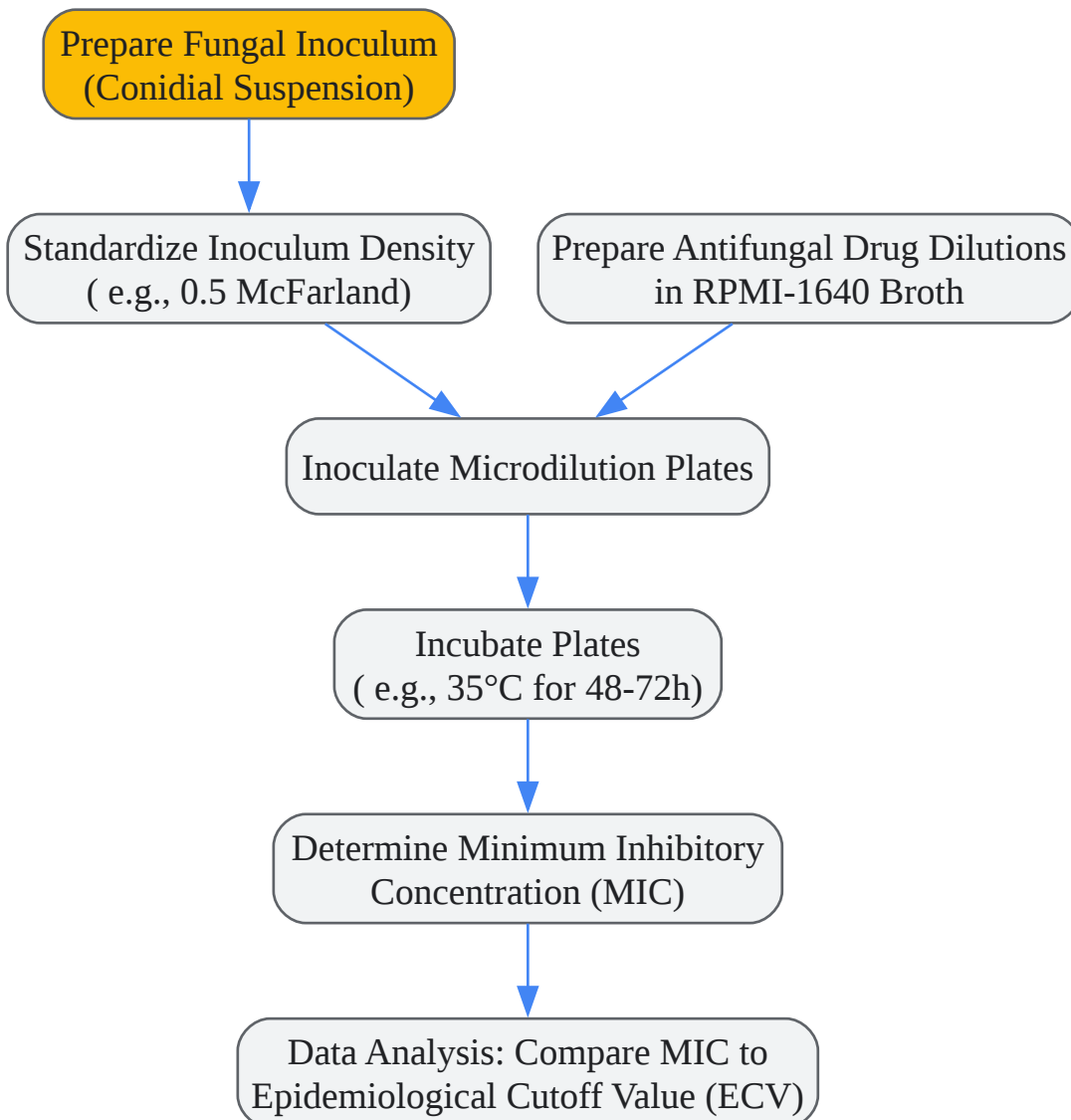
Antifungal Agent	Reported MIC ₉₀ or MIC Value	Susceptibility Interpretation
Amphotericin B	>16 µg/mL [3] [1]	Resistant
Terbinafine	>64 µg/mL [1]	Resistant
Micafungin	MEC ₉₀ >8 µg/mL [1]	Resistant

Standardized Antifungal Susceptibility Testing Frameworks

While **Olorofim**-specific data was not available, established standards from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST) provide the foundational protocols for testing filamentous fungi.

Organization	Relevant Document	Scope and Application
CLSI	M38M51S: Performance Standards for Antifungal Susceptibility Testing of Filamentous Fungi, 3rd Ed. [5]	Reference method for broth dilution testing of conidium (spore)-forming molds, including <i>Scedosporium</i> .
CLSI	M57S: Epidemiological Cutoff Values (ECVs) for Antifungal Susceptibility Testing, 4th Ed. [5]	Provides ECVs to detect non-wild-type isolates with acquired resistance mechanisms.
EUCAST	EUCAST AFST Methods [6]	Develops and standardizes broth microdilution methods and clinical breakpoints for fungi in Europe.

The following workflow outlines the general process for conducting antifungal susceptibility testing based on these standard guidelines:



[Click to download full resolution via product page](#)

Research Perspectives and Combination Therapy

Given the high mortality of these infections, research is exploring several avenues:

- **Novel Antifungals:** The search for new drugs like **Olorofim** (a member of the orotomide class) is a critical area of investigation, as it represents a new mechanism of action distinct from azoles and echinocandins [7].
- **Combination Therapy:** In vitro studies and clinical case reports suggest that combination therapy, particularly **voriconazole and terbinafine**, can have a synergistic effect and is a recommended first-line approach for *L. prolificans* infections [3] [1] [2].

- **Adjunctive Surgical Intervention:** Where feasible, surgical debridement of infected tissue is strongly associated with improved survival [4] [8].

Protocol Development Considerations

To establish a robust testing protocol for **Olorofim**, you would need to integrate the novel drug into the standard framework. Key considerations include:

- **Inoculum Preparation:** Follow CLSI M38 or EUCAST guidelines to prepare a standardized conidial suspension from a freshly cultured *Scedosporium* or *L. prolificans* isolate [5] [6].
- **Drug Preparation:** Prepare a stock solution of **Olorofim** and perform a series of two-fold dilutions in the appropriate broth medium to cover a wide concentration range expected to include the MIC.
- **Quality Control:** Include quality control strains, such as *Aspergillus flavus* ATCC 204304 or other relevant molds, as required by standard protocols to ensure the reliability of the test results [3] [5].

I hope this detailed background on the resistance patterns and standardized testing frameworks provides a solid foundation for your work. Should you require information on the specific mechanism of action of **Olorofim** or further clinical case studies, please feel free to ask.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Antifungal Susceptibility Profiles and Drug Resistance ... [pubmed.ncbi.nlm.nih.gov]
2. Clinical Significance and Therapeutic Challenges of ... [pmc.ncbi.nlm.nih.gov]
3. Successful Treatment of Lomentospora Prolificans Infection ... [pmc.ncbi.nlm.nih.gov]
4. Invasive Scedosporium spp. and Lomentospora prolificans ... [sciencedirect.com]
5. New Antifungal Document Editions | News [clsi.org]
6. Fungi (AFST) [eucast.org]

7. Study of Humoral Responses against Lomentospora ... [pmc.ncbi.nlm.nih.gov]

8. Deciphering Unexpected Vascular Locations of < ... [wwwnc.cdc.gov]

To cite this document: Smolecule. [Olorofim susceptibility testing Scedosporium Lomentospora prolificans]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b527707#olorofim-susceptibility-testing-scedosporium-lomentospora-prolificans>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com